

Application Notes and Protocols for Usp28-IN-4 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Usp28-IN-4 is a potent and selective inhibitor of Ubiquitin-Specific Protease 28 (USP28), a deubiquitinating enzyme that has emerged as a significant target in cancer therapy.[1][2] USP28 plays a crucial role in stabilizing oncoproteins, most notably the transcription factor c-Myc, by removing ubiquitin chains and preventing its proteasomal degradation.[3][4] Dysregulation of USP28 has been implicated in the progression of various cancers, including colorectal, breast, and non-small cell lung cancer.[3] Usp28-IN-4 offers a powerful tool for investigating the cellular functions of USP28 and for evaluating its therapeutic potential. These application notes provide detailed protocols for the use of Usp28-IN-4 in cell culture experiments.

Mechanism of Action

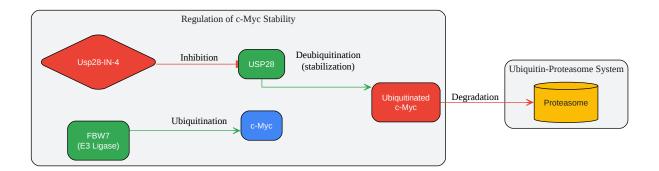
Usp28-IN-4 exerts its effects by directly inhibiting the catalytic activity of the USP28 enzyme.[1] [2] This inhibition leads to the accumulation of polyubiquitinated substrates of USP28, primarily the oncoprotein c-Myc, targeting them for degradation by the proteasome.[1][5] The subsequent reduction in cellular c-Myc levels disrupts critical oncogenic signaling pathways, leading to decreased cell proliferation, induction of apoptosis, and suppression of tumor



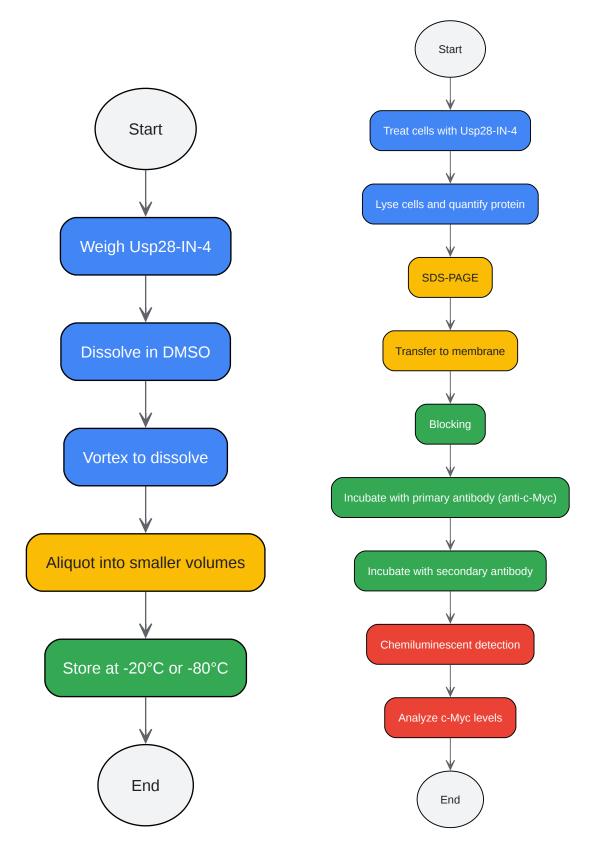
growth.[3][6] The enzyme FBW7, an E3 ubiquitin ligase, often acts in opposition to USP28 by targeting c-Myc for ubiquitination.[3][7]

Signaling Pathway









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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. USP28 deletion and small-molecule inhibition destabilizes c-MYC and elicits regression of squamous cell lung carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 4. What are USP28 inhibitors and how do they work? [synapse.patsnap.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Identification and Characterization of Dual Inhibitors of the USP25/28 Deubiquitinating Enzyme Subfamily PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Usp28 counteracts Fbw7 in intestinal homeostasis and cancer PMC [pmc.ncbi.nlm.nih.gov]
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